

# commercial availability and suppliers of 5-Hexen-2-one, 5-bromo-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Hexen-2-one, 5-bromo-

Cat. No.: B15472193

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## Technical Guide: 5-Bromo-5-Hexen-2-one

For Researchers, Scientists, and Drug Development Professionals

**Initial Assessment:** Extensive searches for "5-bromo-5-Hexen-2-one" across chemical supplier databases and the scientific literature have yielded no specific information regarding its commercial availability, synthesis, or characterization. This suggests that this particular isomer is not a readily available or commonly studied compound.

**Alternative Compound Analysis:** As a viable alternative, this guide will focus on the closely related and commercially available isomer, 1-Bromo-5-hexen-2-one (CAS No. 145967-22-2). This compound shares key functional groups with the requested molecule and offers a valuable starting point for research and development activities.

## Commercial Availability and Suppliers of 1-Bromo-5-hexen-2-one

1-Bromo-5-hexen-2-one is available from various chemical suppliers. The availability and product specifications should be confirmed directly with the suppliers.

Table 1: Representative Suppliers of 1-Bromo-5-hexen-2-one

Supplier	Product Number	Purity	Notes
Smolecule	S682012	Not specified	In Stock
(Representative - other suppliers may exist)	-	-	-

## Physicochemical Properties of 1-Bromo-5-hexen-2-one

A summary of the key physicochemical properties of 1-Bromo-5-hexen-2-one is provided below. This data is essential for handling, storage, and experimental design.

Table 2: Physicochemical Data for 1-Bromo-5-hexen-2-one

Property	Value
CAS Number	145967-22-2
Molecular Formula	C <sub>6</sub> H <sub>9</sub> BrO
Molecular Weight	177.04 g/mol
IUPAC Name	1-bromohex-5-en-2-one
Canonical SMILES	<chem>C=CCCC(=O)CBr</chem>
InChI	InChI=1S/C6H9BrO/c1-2-3-4-6(8)5-7/h2H,1,3-5H2
InChI Key	SICVUWZDYJMQCT-UHFFFAOYSA-N

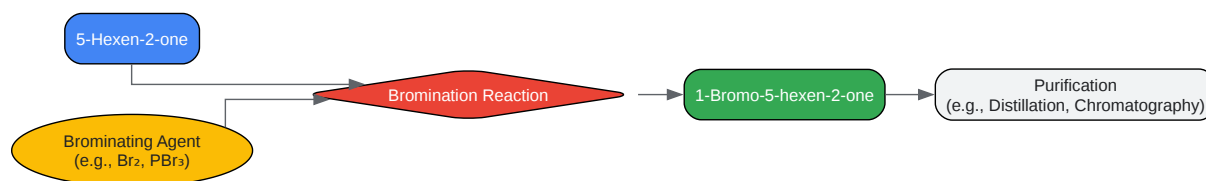
## Synthesis of 1-Bromo-5-hexen-2-one

Several synthetic routes to 1-Bromo-5-hexen-2-one have been described. The choice of method will depend on the available starting materials, desired scale, and laboratory capabilities.

## General Synthetic Approaches

- **Bromination of 5-Hexen-2-one:** The direct bromination of 5-hexen-2-one is a common method. Reagents such as bromine or phosphorus tribromide can be employed for this transformation. Careful control of reaction conditions is necessary to achieve selective bromination at the C1 position.
- **Halogenation of an Alkene Precursor:** An alternative strategy involves the bromination of a suitable alkene precursor, followed by oxidation to introduce the ketone functionality at the C2 position.
- **Grignard Reactions:** A multi-step approach could involve the use of Grignard reagents with appropriate carbonyl compounds, followed by subsequent transformations to yield 1-bromohex-5-en-2-one.

A generalized workflow for the synthesis via bromination of 5-hexen-2-one is presented below.



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Caption: Synthetic workflow for 1-Bromo-5-hexen-2-one.

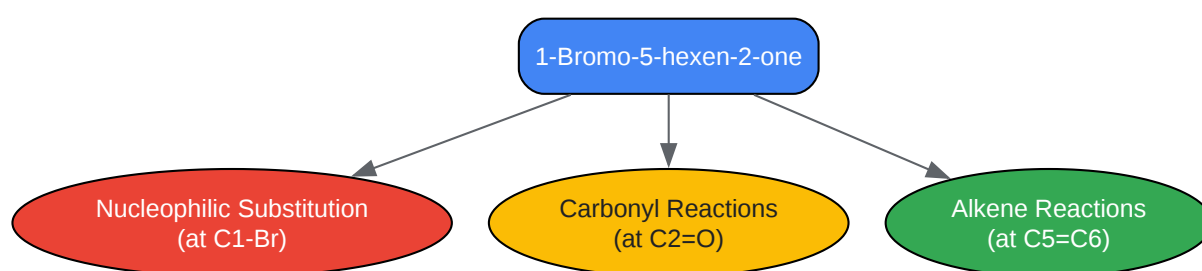
## Chemical Reactivity and Potential Applications

1-Bromo-5-hexen-2-one possesses multiple reactive sites, making it a versatile building block in organic synthesis.

- **Nucleophilic Substitution:** The bromine atom at the C1 position is susceptible to nucleophilic attack, allowing for the introduction of a wide range of functional groups.

- Reactions at the Carbonyl Group: The ketone functionality can undergo various reactions, such as reduction to an alcohol, or reaction with Grignard reagents to form tertiary alcohols.
- Reactions of the Alkene: The terminal double bond can participate in addition reactions, such as hydrogenation, halogenation, or epoxidation.

This trifunctional nature makes 1-bromo-5-hexen-2-one a potentially valuable precursor for the synthesis of complex molecules in drug discovery and materials science.



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Caption: Reactivity of 1-Bromo-5-hexen-2-one.

## Experimental Protocols

Detailed experimental protocols for the synthesis and reactions of 1-bromo-5-hexen-2-one would need to be developed based on specific research goals and safety assessments. It is recommended to consult standard organic chemistry laboratory manuals and relevant scientific literature for detailed procedures on reactions such as bromination, nucleophilic substitution, and reductions. Always conduct a thorough risk assessment before performing any chemical synthesis.

Disclaimer: This document is intended for informational purposes only and does not constitute a recommendation or endorsement of any specific product or protocol. All laboratory work should be conducted by qualified individuals in appropriately equipped facilities and in accordance with all applicable safety regulations.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)